An In-depth Technical Guide to (3,4-Dimethylphenyl)(phenyl)methanol

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Compound of Interest

Compound Name:	*(3,4-Dimethylphenyl)(phenyl)methanol*
CAS No.:	*14189-53-8*
Cat. No.:	*B171842*

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Introduction

(3,4-Dimethylphenyl)(phenyl)methanol (CAS No. 14189-53-8) is a diarylmethanol compound of significant interest in synthetic organic chemistry.[1] Its structural architecture, featuring a stereogenic center connecting a phenyl group and a dimethyl-substituted phenyl ring, makes it a valuable chiral building block and a versatile intermediate.[1] In the landscape of medicinal chemistry and materials science, diarylmethanol scaffolds are precursors to a vast array of more complex molecules, including triarylmethanes, which are present in numerous dyes, molecular probes, and pharmacologically active agents. This guide provides a comprehensive technical overview of its chemical properties, a robust protocol for its synthesis, detailed spectroscopic analysis, and its potential applications, grounded in the established reactivity of its chemical class.

Core Molecular Attributes

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(3,4-Dimethylphenyl)(phenyl)methanol is a solid at room temperature with a molecular formula of $C_{15}H_{16}O$.[2] Its core structure is a methanol molecule substituted with two aryl groups on the carbon atom, rendering it a secondary alcohol and a member of the benzhydrol family.

Property	Value	Source
IUPAC Name	(3,4-Dimethylphenyl)(phenyl)methanol	[1]
CAS Number	14189-53-8	[1][2]
Molecular Formula	$C_{15}H_{16}O$	[3][4]
Molecular Weight	212.29 g/mol	[2]
Boiling Point	354.0 °C at 760 mmHg	[3][4]
Density	1.063 g/cm³	[3][4]
Flash Point	149.9 °C	[3]
Physical Form	Solid	[2]
Purity (Typical)	>97%	[2]

Synthesis and Mechanism

The most direct and widely employed method for the synthesis of unsymmetrical diarylmethanols like **(3,4-Dimethylphenyl)(phenyl)methanol** is the Grignard reaction. This cornerstone of carbon-carbon bond formation involves the nucleophilic addition of an organomagnesium halide (the Grignard reagent) to a carbonyl compound.[5]

Synthetic Pathway: Grignard Reaction

Two equivalent Grignard pathways can be envisioned for the synthesis of the target molecule:

- Route A: Reaction of 3,4-dimethylphenylmagnesium bromide with benzaldehyde.
- Route B: Reaction of phenylmagnesium bromide with 3,4-dimethylbenzaldehyde.

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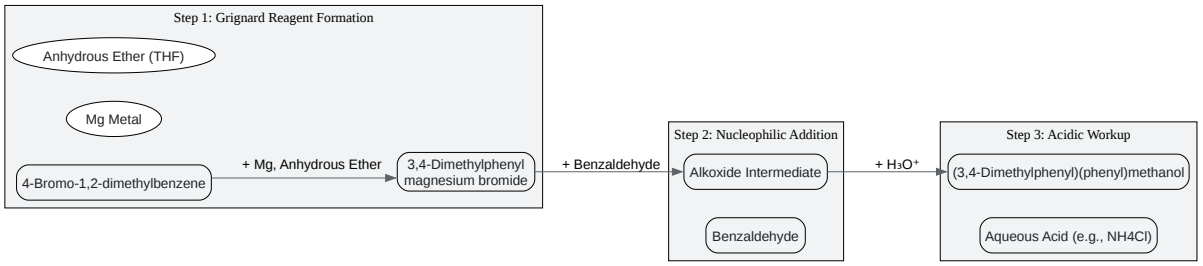
Both routes are chemically sound; the choice often depends on the commercial availability and cost of the starting materials. The following protocol details Route A.



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Caption: Synthetic workflow for **(3,4-Dimethylphenyl)(phenyl)methanol**.

Experimental Protocol (Representative)

Disclaimer:This protocol is a representative procedure based on standard Grignard reaction methodologies and should be adapted and optimized under appropriate laboratory conditions. All operations must be conducted in a fume hood with appropriate personal protective equipment.

Materials:

- 4-Bromo-1,2-dimethylbenzene
- Magnesium turnings
- Iodine (crystal, as initiator)

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- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Benzaldehyde
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Organic solvents for purification (e.g., hexanes, ethyl acetate)

Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Pressure-equalizing dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere setup (Nitrogen or Argon)
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of Glassware: All glassware must be scrupulously dried in an oven at >120 °C overnight and assembled hot under a stream of dry nitrogen or argon to ensure anhydrous conditions.[5]

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- Grignard Reagent Formation:
  - Place magnesium turnings (1.2 equivalents) and a small crystal of iodine into the three-neck flask.
  - Assemble the condenser and dropping funnel.
  - In the dropping funnel, prepare a solution of 4-bromo-1,2-dimethylbenzene (1.0 equivalent) in anhydrous ether.
  - Add a small portion (~10%) of the bromide solution to the magnesium. The disappearance of the iodine color and gentle bubbling indicates the initiation of the reaction. Gentle warming may be required.[6]
  - Once initiated, add the remaining bromide solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent. The solution should appear cloudy and grayish-brown.
- Reaction with Benzaldehyde:
  - Cool the Grignard reagent solution to 0 °C using an ice bath.
  - Prepare a solution of benzaldehyde (1.0 equivalent) in anhydrous ether and add it to the dropping funnel.
  - Add the benzaldehyde solution dropwise to the stirred Grignard reagent. An exothermic reaction will occur, and a precipitate may form. Maintain the temperature below 20 °C.
  - After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1-2 hours.
- Workup and Isolation:
  - Cool the reaction mixture again to 0 °C and quench it by the slow, dropwise addition of saturated aqueous NH_4Cl solution. This will hydrolyze the magnesium alkoxide and

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dissolve the magnesium salts.

- Transfer the mixture to a separatory funnel. Add 1 M HCl to dissolve any remaining solids.
- Separate the organic layer. Extract the aqueous layer twice with diethyl ether.
- Combine all organic layers and wash sequentially with saturated $NaHCO_3$ solution and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.

- Purification:
  - The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexanes/ethyl acetate) or by column chromatography on silica gel.

Spectroscopic Characterization

While experimental spectra for **(3,4-Dimethylphenyl)(phenyl)methanol** are not widely published, a robust characterization can be achieved through standard spectroscopic techniques. The data for the structurally similar compound phenyl(p-tolyl)methanol (CAS 1517-63-1) provides a reliable proxy for predicting the spectral features.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^1H NMR ($CDCl_3$, 400 MHz):

- δ 7.40-7.20 (m, 8H): Aromatic protons from both the phenyl and dimethylphenyl rings.
- δ 5.84 (s, 1H): The benzylic proton (CH-OH). The singlet nature is characteristic.
- δ 2.25 (s, 6H): The two methyl groups on the dimethylphenyl ring. Their chemical equivalence (or near equivalence) would result in a single peak.
- δ 2.20 (s, 1H): The hydroxyl proton (-OH). This peak is often broad and its chemical shift is variable depending on concentration and temperature.

Predicted ^{13}C NMR ($CDCl_3$, 101 MHz):

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- δ 144-140: Aromatic carbons attached to the carbinol center.
- δ 138-136: Aromatic carbons bearing the methyl groups.
- δ 129-126: Aromatic CH carbons.
- δ 76.1: The benzylic carbon (CH-OH). This is a key diagnostic peak.
- δ 21.1: The methyl group carbons.

Note: The predicted values are based on the reported spectrum for phenyl(p-tolyl)methanol. Slight variations are expected for the target molecule.[5]

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands confirming the presence of key functional groups.

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
~3350 (broad)	O-H stretch	Alcohol
3100-3000	C-H stretch	Aromatic
3000-2850	C-H stretch	Methyl
~1600, ~1490, ~1450	C=C stretch	Aromatic Ring
~1020	C-O stretch	Secondary Alcohol

Reactivity and Applications in Drug Development

The chemical reactivity of **(3,4-Dimethylphenyl)(phenyl)methanol** is dominated by the hydroxyl group and the stability of the corresponding benzylic carbocation. This makes it a valuable intermediate for further chemical transformations.

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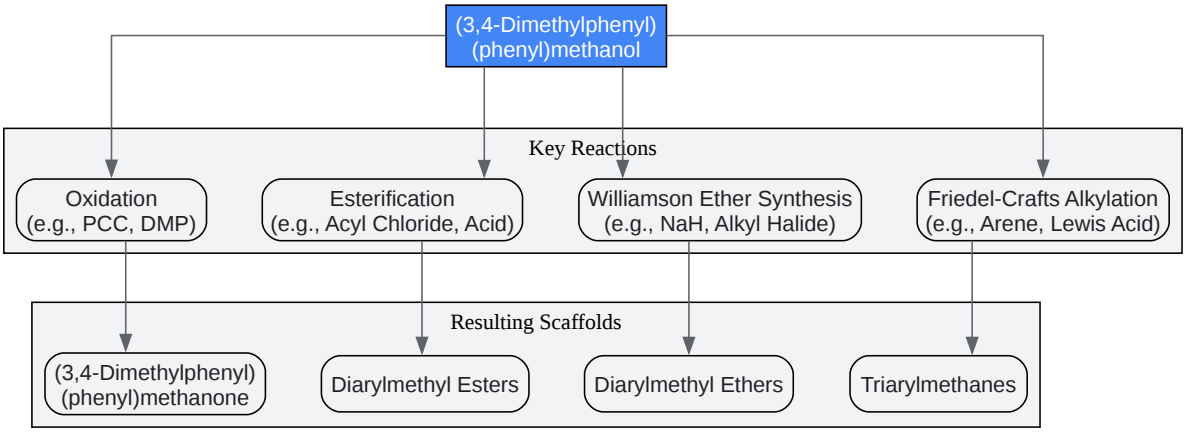

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Caption: Key reaction pathways for **(3,4-Dimethylphenyl)(phenyl)methanol**.

- Oxidation: The secondary alcohol can be readily oxidized to the corresponding ketone, (3,4-dimethylphenyl)(phenyl)methanone, using a variety of reagents such as pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP). This ketone scaffold is prevalent in medicinal chemistry.

- Esterification and Etherification: The hydroxyl group can be converted into esters or ethers, which can serve as protecting groups or modulate the molecule's pharmacokinetic properties in a drug discovery context.

- Friedel-Crafts Alkylation: In the presence of a Lewis or Brønsted acid, the hydroxyl group can be protonated and eliminated as water, forming a stable secondary benzylic carbocation. This electrophile can then react with electron-rich aromatic or heteroaromatic systems to generate complex triarylmethane structures. This is arguably the most significant application, as triarylmethane cores are found in numerous biologically active molecules.

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As a versatile intermediate, **(3,4-Dimethylphenyl)(phenyl)methanol** is used in the synthesis of fine chemicals and as a building block for active pharmaceutical ingredients (APIs).[1] Its derivatives are explored in the development of novel therapeutics, although specific examples citing this exact molecule in patents are not widespread.

Safety and Handling

(3,4-Dimethylphenyl)(phenyl)methanol is classified with the GHS07 pictogram, indicating that it is harmful.[1]

- Hazard Statements: Based on analogous compounds, it is likely to be harmful if swallowed (H302), cause skin irritation (H315), cause serious eye irritation (H319), and may cause respiratory irritation (H335).[7][8]
- Precautionary Statements:
  - Prevention (P261, P280): Avoid breathing dust. Wear protective gloves, eye protection, and face protection.[7]
  - Response (P302+P352, P305+P351+P338): IF ON SKIN: Wash with plenty of soap and water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- Handling: Use in a well-ventilated area, preferably a chemical fume hood. Avoid dust generation. Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[2]

Researchers should always consult a comprehensive Safety Data Sheet (SDS) from the supplier before handling this chemical.

Conclusion

(3,4-Dimethylphenyl)(phenyl)methanol is a foundational secondary alcohol with significant potential as a synthetic intermediate. Its straightforward synthesis via the Grignard reaction and the versatile reactivity of its hydroxyl group make it a valuable tool for accessing more complex

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molecular architectures, particularly substituted ketones and triarylmethanes. While detailed public data on its direct application in specific drug candidates is limited, its structural class is of undeniable importance in medicinal chemistry. Proper handling with an understanding of its potential hazards is essential for its safe and effective use in research and development.

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